

Preparation of EPZ0025654 Stock Solution in DMSO: An Application Note and Protocol

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Compound of Interest

Compound Name: EPZ0025654

Cat. No.: B607354

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This document provides a detailed protocol for the preparation, storage, and handling of a stock solution of **EPZ0025654** using dimethyl sulfoxide (DMSO) as the solvent. **EPZ0025654** is a potent and selective inhibitor of the protein methyltransferase CARM1 (Coactivator-Associated Arginine Methyltransferase 1). Accurate preparation of stock solutions is critical for ensuring reproducible and reliable experimental results in drug discovery and related research fields.

Compound and Solvent Data

A summary of the key quantitative data for **EPZ0025654** and the solvent DMSO is provided in the table below for easy reference.

Parameter	Value	Source
EPZ0025654		
Molecular Weight	577.086 g/mol	[1][2]
Recommended Solvent	DMSO	N/A
Dimethyl Sulfoxide (DMSO)		
Molecular Formula	(CH ₃) ₂ SO	[3]
Molar Mass	78.13 g/mol	[3]
Density	1.10 g/mL	N/A
Purity	≥99.5% (Anhydrous or Molecular Biology Grade Recommended)	[4][5]

Experimental Protocol: Preparation of a 10 mM EPZ0025654 Stock Solution

This protocol outlines the steps to prepare a 10 mM stock solution of **EPZ0025654** in DMSO. This concentration is a common starting point for serial dilutions in various cellular and biochemical assays.

Materials:

- **EPZ0025654** powder
- Anhydrous or Molecular Biology Grade Dimethyl Sulfoxide (DMSO)
- Calibrated analytical balance
- Microcentrifuge tubes (sterile, nuclease-free)
- Pipettes and sterile, nuclease-free pipette tips
- Vortex mixer

- Personal Protective Equipment (PPE): lab coat, safety glasses, and chemical-resistant gloves

Procedure:

- Equilibrate Reagents: Allow the **EPZ0025654** powder and DMSO to reach room temperature before opening to prevent condensation of moisture.
- Calculate Required Mass: To prepare a 10 mM stock solution, the required mass of **EPZ0025654** can be calculated using the following formula:

$$\text{Mass (mg)} = \text{Desired Concentration (mM)} \times \text{Molecular Weight (g/mol)} \times \text{Volume (mL)}$$

For 1 mL of a 10 mM stock solution: $\text{Mass (mg)} = 10 \text{ mM} \times 577.086 \text{ g/mol} \times 0.001 \text{ L} = 5.77 \text{ mg}$

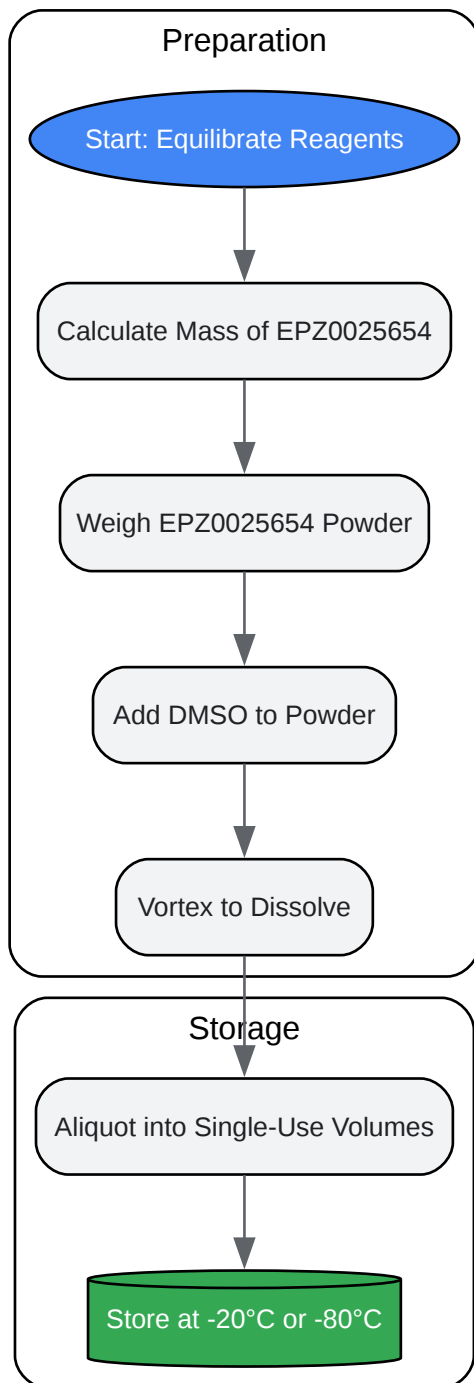
- Weighing: Carefully weigh out 5.77 mg of **EPZ0025654** powder using an analytical balance and transfer it to a sterile microcentrifuge tube.
- Dissolution:
 - Add the appropriate volume of DMSO to the microcentrifuge tube containing the **EPZ0025654** powder. For a 10 mM solution from 5.77 mg of powder, this will be 1 mL.
 - Cap the tube securely and vortex the solution until the powder is completely dissolved. Gentle warming in a 37°C water bath can aid in dissolution if necessary. Visually inspect the solution to ensure there are no visible particles.
- Aliquoting and Storage:
 - To avoid repeated freeze-thaw cycles, it is recommended to aliquot the stock solution into smaller, single-use volumes (e.g., 10-50 µL) in sterile microcentrifuge tubes.
 - Label each aliquot clearly with the compound name, concentration, date of preparation, and solvent.
 - Store the aliquots at -20°C or -80°C for long-term storage.

Stability of **EPZ0025654** in DMSO:

- -80°C: Stable for up to 6 months.[\[1\]](#)
- -20°C: Stable for at least 2 years.[\[2\]](#)
- 4°C: Stable for up to 2 weeks.[\[1\]](#)

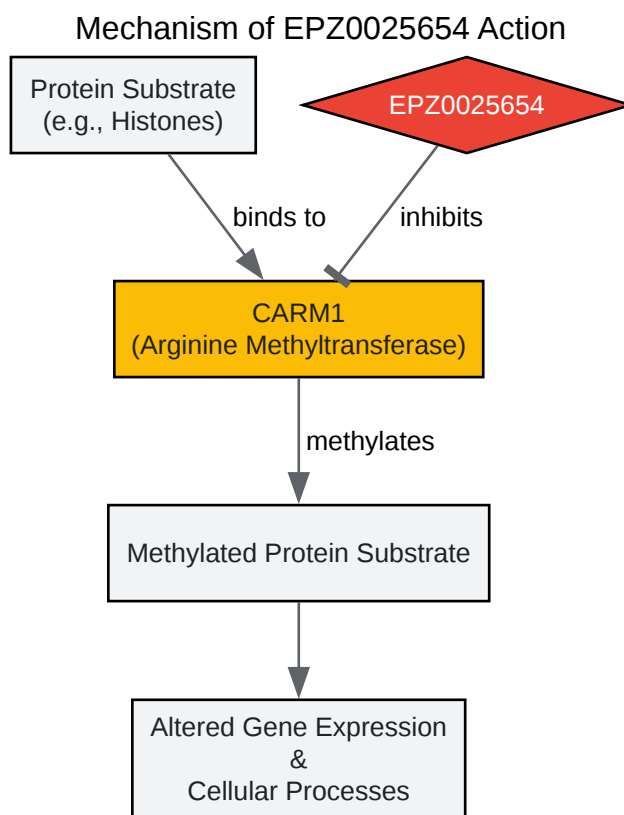
Diagrams

Workflow for Preparing EPZ0025654 Stock Solution



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Caption: Workflow for the preparation and storage of **EPZ0025654** stock solution.



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Caption: Inhibition of CARM1-mediated protein methylation by **EPZ0025654**.

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